

1-(3,5-Difluorophenyl)piperazine basic properties

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Compound of Interest

Compound Name: 1-(3,5-Difluorophenyl)piperazine

CAS No.: 180698-14-0

Cat. No.: B070331

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Technical Monograph: 1-(3,5-Difluorophenyl)piperazine

Executive Summary

1-(3,5-Difluorophenyl)piperazine (3,5-DFPP) is a specialized heterocyclic building block and pharmacophore used extensively in medicinal chemistry. It belongs to the phenylpiperazine class, a "privileged structure" in drug discovery known for its high affinity for serotonergic (5-HT) and dopaminergic receptors.

Distinct from its monosubstituted analogs (e.g., mCPP), the 3,5-difluoro substitution pattern offers unique advantages: it increases lipophilicity (LogP) for better blood-brain barrier (BBB) penetration and blocks metabolic oxidation at the susceptible 3 and 5 positions of the phenyl ring. This guide outlines its core properties, validated synthetic routes, and handling protocols for research applications.

Physicochemical Profile

The following data aggregates experimental and predicted values. Researchers should note that the hydrochloride salt is the preferred form for storage due to enhanced stability compared

to the free base.

Property	Value / Description	Notes
IUPAC Name	1-(3,5-Difluorophenyl)piperazine	
CAS Number	180698-14-0 (Free Base) 210992-98-6 (HCl Salt)	Verify specific salt form before ordering.
Molecular Formula	C ₁₀ H ₁₂ F ₂ N ₂	
Molecular Weight	198.21 g/mol (Base) 234.67 g/mol (HCl)	
Appearance	Off-white to pale yellow solid (HCl) Viscous oil or low-melting solid (Base)	Hygroscopic (salt form).
Solubility	DMSO (>10 mg/mL), Methanol, Water (Salt)	Free base is lipophilic; insoluble in water.
pKa (Predicted)	~8.8 (Piperazine secondary amine)	Basic nitrogen is protonatable.
LogP (Predicted)	2.1 – 2.5	Fluorine substitution increases lipophilicity vs. unsubstituted phenylpiperazine.
H-Bond Donors	1 (Secondary amine)	

Synthetic Pathways & Methodology

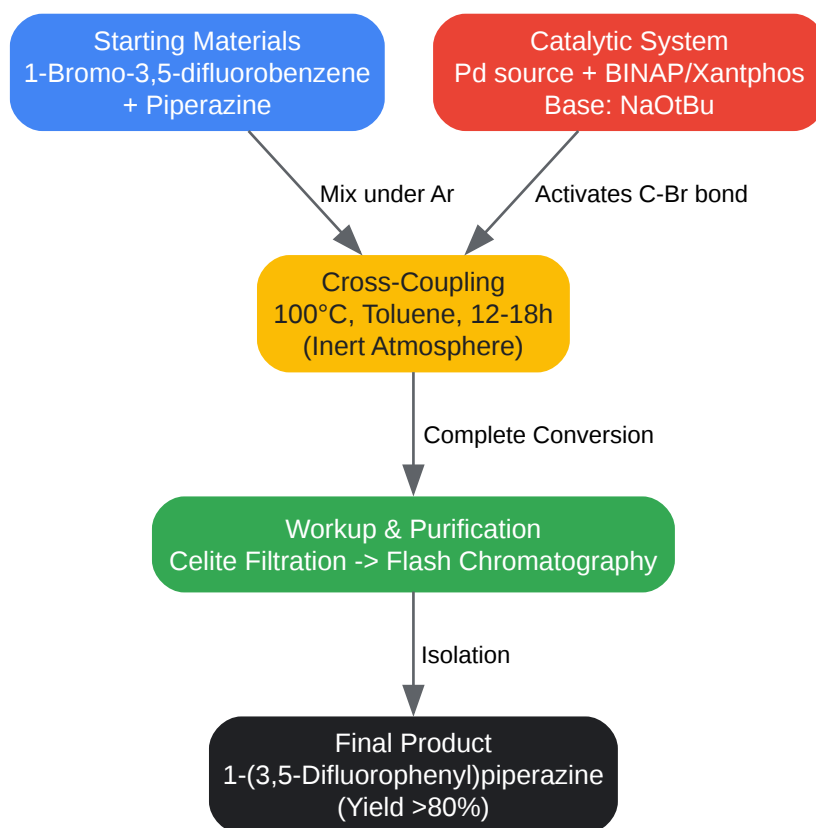
The synthesis of 3,5-DFPP requires overcoming the electronic deactivation of the benzene ring. While Nucleophilic Aromatic Substitution (S_NAr) is possible, it often requires harsh conditions due to the lack of strong electron-withdrawing groups (like nitro) in the ortho/para positions.

The Preferred Route: Buchwald-Hartwig Amination For high purity and yield, Palladium-catalyzed cross-coupling is the industry standard. This method operates under milder conditions and tolerates the meta-difluoro substitution well.

Protocol: Pd-Catalyzed Cross-Coupling

- Reagents:
 - Substrate: 1-Bromo-3,5-difluorobenzene (1.0 eq)
 - Amine: Piperazine (anhydrous, 1.2 eq)
 - Catalyst: $\text{Pd}_2(\text{dba})_3$ (1-2 mol%) or $\text{Pd}(\text{OAc})_2$
 - Ligand: BINAP or Xantphos (to prevent β -hydride elimination and enhance rate)
 - Base: NaOtBu (Sodium tert-butoxide) or Cs_2CO_3
 - Solvent: Toluene or 1,4-Dioxane (anhydrous)
- Procedure:
 - Step 1: Charge a flame-dried reaction flask with the aryl bromide, piperazine, base, and catalyst/ligand system under an inert atmosphere (Argon/Nitrogen).
 - Step 2: Add anhydrous solvent (degassed).
 - Step 3: Heat to 80–100°C for 12–18 hours. Monitor via TLC or LC-MS for consumption of the aryl bromide.
 - Step 4: Cool to room temperature. Filter through a celite pad to remove Palladium residues.
 - Step 5: Concentrate the filtrate. Purify via flash column chromatography (DCM/MeOH gradient) or convert directly to the HCl salt by adding 4M HCl in dioxane.

Synthesis Logic Visualization



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Figure 1: Logic flow for the Buchwald-Hartwig synthesis of 3,5-DFPP, prioritizing catalyst selection for electron-deficient rings.

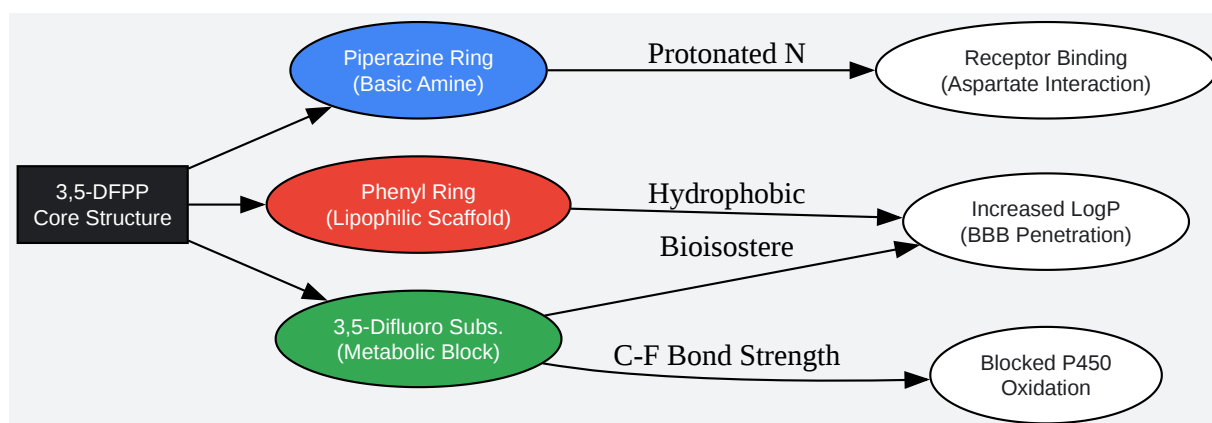
Pharmacological Landscape

1-(3,5-Difluorophenyl)piperazine is rarely used as a standalone drug but is a critical intermediate and pharmacological probe.

- Serotonergic Activity: Like mCPP (1-(3-chlorophenyl)piperazine), 3,5-DFPP binds to 5-HT receptors. The piperazine nitrogen is the primary pharmacophore interacting with the conserved Aspartate residue in the receptor binding pocket.
- Metabolic Stability (The "Fluorine Effect"):
 - In standard phenylpiperazines, metabolic hydroxylation often occurs at the para (4) or meta (3,5) positions.[1]

- By substituting positions 3 and 5 with Fluorine, researchers block Cytochrome P450-mediated oxidation at these sites.
- Result: This extends the half-life of the molecule and forces metabolism to occur via N-oxidation or ring opening.

Structure-Activity Relationship (SAR)



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Figure 2: Structure-Activity Relationship (SAR) highlighting the role of the 3,5-difluoro substitution in metabolic stability and receptor binding.

Safety & Handling Protocols

Hazard Classification:

- Skin Irritation: Category 2 (Causes skin irritation).[2]
- Eye Irritation: Category 2A (Causes serious eye irritation).
- STOT-SE: Category 3 (May cause respiratory irritation).

Handling Procedures:

- Engineering Controls: Always handle the free base or salt within a certified chemical fume hood. Phenylpiperazines can be potent sensitizers.
- PPE: Nitrile gloves (minimum 0.11mm thickness), safety goggles, and a lab coat are mandatory.
- Storage: Store the HCl salt at 2–8°C in a tightly sealed container. It is hygroscopic; exposure to moisture will degrade the solid form into a sticky gum, complicating accurate weighing.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 2772596 (Related Isomer Data & General Phenylpiperazine Properties). PubChem. Available at: [\[Link\]](#)
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